

# Safe Disposal of 3,5-Di-tert-butylphenol: A Procedural Guide

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## Compound of Interest

Compound Name: 3,5-Di-tert-butylphenol

Cat. No.: B075145

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **3,5-Di-tert-butylphenol**, a compound that requires careful handling due to its corrosive properties. Adherence to these guidelines will help maintain a safe laboratory environment and ensure compliance with regulatory standards.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with **3,5-Di-tert-butylphenol**. According to its Safety Data Sheet (SDS), this chemical causes severe skin burns and eye damage.<sup>[1][2][3]</sup> Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Essential Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves are required.<sup>[1][4]</sup>
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.<sup>[1][5]</sup>
- **Protective Clothing:** A lab coat or other protective clothing is necessary to prevent skin contact.<sup>[1]</sup>

In the event of accidental exposure, follow these first-aid measures immediately:

- Skin Contact: Take off contaminated clothing immediately and wash the affected area with soap and plenty of water.[1][5]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.[1][5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.[1][5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[1][5]

In all cases of exposure, seek immediate medical attention.[1][6]

## Quantitative Safety Data

The following table summarizes key quantitative and qualitative safety information for **3,5-Di-tert-butylphenol**.

Property	Value	Source
GHS Hazard Class	Skin Corrosion, Sub-category 1B	[1]
Hazard Statements	H314: Causes severe skin burns and eye damage	[1][2]
Signal Word	Danger	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O	[3]
Molecular Weight	206.32 g/mol	[2][3]
Appearance	Solid, powder	[2]
Storage Class	8A - Combustible corrosive hazardous materials	[2]

## Step-by-Step Disposal Protocol

The disposal of **3,5-Di-tert-butylphenol** must be handled as hazardous waste and in accordance with all applicable federal, state, and local regulations.[7][8][9] Do not dispose of

this chemical down the drain or in regular trash.[10][11]

#### 1. Waste Identification and Segregation:

- A laboratory chemical is considered waste when you no longer intend to use it.[10][11]
- Keep **3,5-Di-tert-butylphenol** waste separate from other waste streams to avoid incompatible chemical reactions.[11][12][13] Specifically, segregate it from flammable liquids, strong acids, and strong bases.[12]

#### 2. Waste Container and Labeling:

- Use a designated, leak-proof, and compatible container for collecting **3,5-Di-tert-butylphenol** waste.[7][10][13] The container should be kept closed except when adding waste.[7][10]
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**3,5-Di-tert-butylphenol**".[10][12] The label should also include the appropriate hazard pictograms (e.g., corrosive).[1][12]

#### 3. Waste Accumulation and Storage:

- Store the hazardous waste container in a designated satellite accumulation area within the laboratory.[7]
- Ensure the storage area has secondary containment to contain any potential spills.[10][11]
- Laboratories may accumulate hazardous waste for up to 9 months, or until the container is full, whichever comes first.[10]

#### 4. Spill Management:

- In the event of a small spill that can be cleaned up within 15 minutes without risk of overexposure, use appropriate PPE and absorbent materials.[10]
- All materials used for spill cleanup must be disposed of as hazardous waste.[10][11]

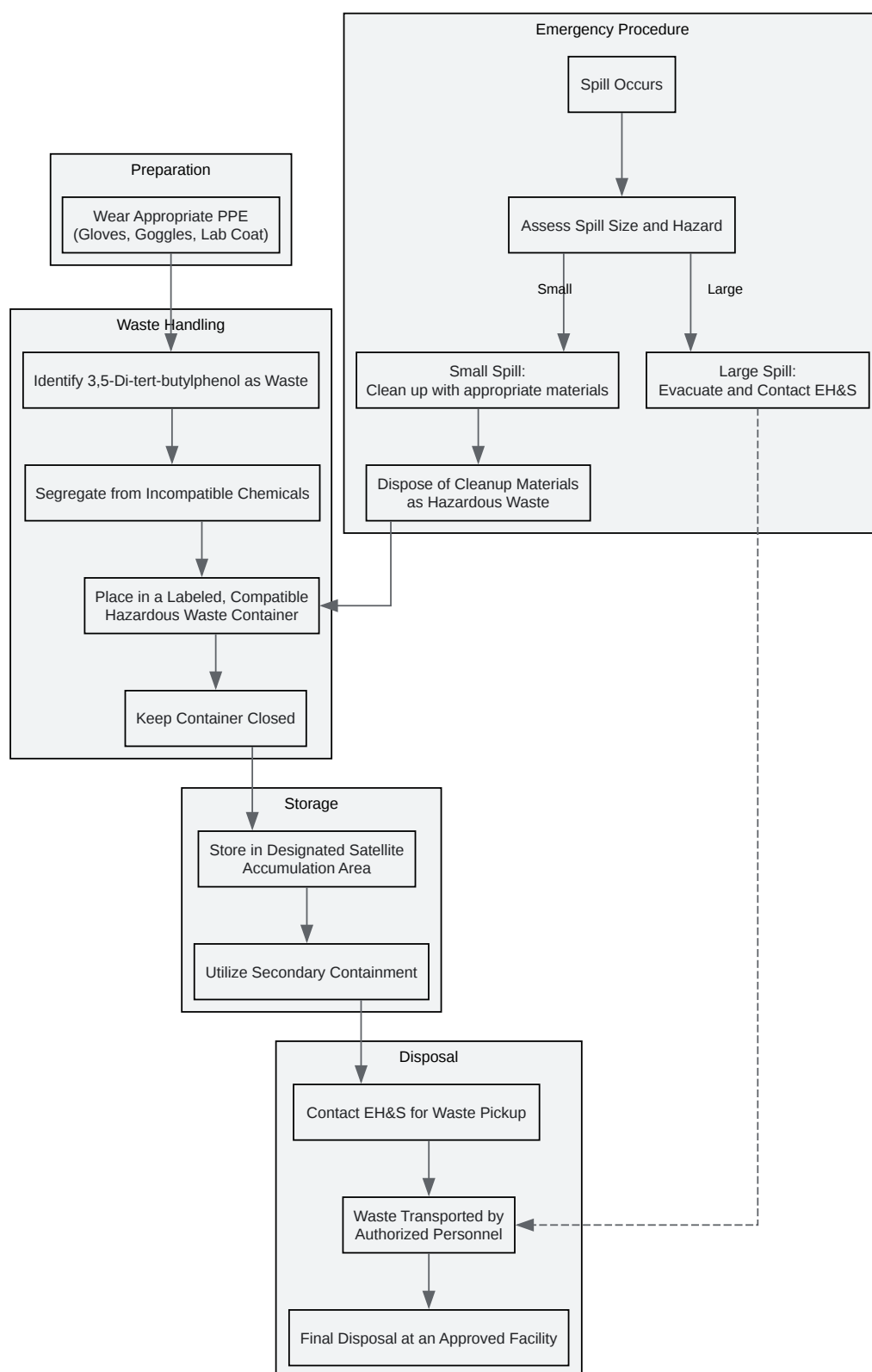
- For larger spills, or if you are not equipped to handle the cleanup, evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department.[\[10\]](#)

#### 5. Final Disposal:

- Contact your institution's EH&S department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal of the waste container.[\[7\]](#)[\[11\]](#)
- Do not transport hazardous waste outside of the laboratory yourself.[\[11\]](#)
- Waste must be disposed of at an approved treatment and disposal facility in accordance with all regulations.[\[1\]](#)[\[4\]](#)

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **3,5-Di-tert-butylphenol**.



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Caption: Disposal workflow for **3,5-Di-tert-butylphenol**.

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